

Strontium-82: Pioneering New Frontiers in Medical Imaging and Beyond

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Compound of Interest

Compound Name: **Strontium-82**

Cat. No.: **B1233234**

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Strontium-82 (Sr-82), a radioisotope with a half-life of 25.34 days, is the parent isotope of Rubidium-82 (Rb-82), a positron-emitting radionuclide with a very short half-life of 75 seconds. The primary and well-established application of Sr-82 lies in its use in 82Sr/82Rb generators for myocardial perfusion imaging using Positron Emission Tomography (PET). This established technique provides valuable insights into cardiac blood flow, aiding in the diagnosis and management of coronary artery disease. However, the scientific landscape is evolving, and emerging applications of the 82Sr/82Rb generator system are extending its utility beyond cardiology, notably into the realm of oncology. This technical guide provides a comprehensive overview of the established and emerging applications of **Strontium-82**, with a focus on the underlying scientific principles, experimental methodologies, and quantitative data. While direct, novel applications of Sr-82 remain limited, the expanding use of its daughter isotope, Rb-82, is opening new avenues for research and clinical practice.

The Core Application: The 82Sr/82Rb Generator in Cardiac PET Imaging

The cornerstone of **Strontium-82**'s role in science is its function as the parent radionuclide in the 82Sr/82Rb generator system. This system provides a reliable, on-demand source of the

short-lived positron emitter, Rubidium-82, for PET imaging. Myocardial perfusion imaging with 82Rb PET is a widely used and well-validated diagnostic tool

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